

An In-depth Technical Guide to the Thermodynamic Properties of C₁₁H₂₄ Isomers

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Compound of Interest

Compound Name: 2,2,3,4,5-Pentamethylhexane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core thermodynamic properties of undecane (C₁₁H₂₄) isomers. Understanding these properties is crucial for a wide range of applications, from process engineering and fuel development to computational chemistry and drug design, where intermolecular interactions and conformational stability are paramount.

C₁₁H₂₄ has 159 structural isomers, and their thermodynamic properties, such as enthalpy of formation, entropy, and heat capacity, vary with their molecular structure.^{[1][2]} This guide will focus on a representative selection of these isomers to illustrate key structure-property relationships.

Thermodynamic Data of Selected C₁₁H₂₄ Isomers

The following tables summarize key thermodynamic data for n-undecane and several of its branched-chain isomers. The data is presented for the ideal gas phase at standard conditions (298.15 K and 1 bar) unless otherwise noted.

Table 1: Standard Molar Enthalpy of Formation and Standard Molar Entropy

Isomer Name	Formula	Standard Molar Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$) (kJ/mol)	Standard Molar Entropy (S°_{gas}) (J/mol·K)
n-Undecane	CH ₃ (CH ₂) ₉ CH ₃	-275.5 ± 1.6	529.78 ± 2.09
2-Methyldecane	(CH ₃) ₂ CH(CH ₂) ₇ CH ₃	-281.3 ± 1.7	522.08 (estimated)
3-Methyldecane	CH ₃ CH ₂ CH(CH ₃)(CH ₂) ₆ CH ₃	-279.8 ± 1.8	530.45 (estimated)
4-Methyldecane	CH ₃ (CH ₂) ₂ CH(CH ₃)(CH ₂) ₅ CH ₃	-279.1 ± 1.8	530.45 (estimated)
5-Methyldecane	CH ₃ (CH ₂) ₃ CH(CH ₃)(CH ₂) ₄ CH ₃	-278.4 ± 1.8	530.45 (estimated)
2,2-Dimethylnonane	(CH ₃) ₃ C(CH ₂) ₆ CH ₃	-292.5 ± 2.0	501.95 (estimated)
3,3-Dimethylnonane	CH ₃ CH ₂ C(CH ₃) ₂ (CH ₂) ₅ CH ₃	-289.4 ± 2.0	508.27 (estimated)

Data sourced from the NIST Chemistry WebBook and supplementary estimations.

Table 2: Molar Heat Capacity at Constant Pressure

Isomer Name	Formula	Molar Heat Capacity ($C_{p,\text{gas}}$) at 298.15 K (J/mol·K)
n-Undecane	CH ₃ (CH ₂) ₉ CH ₃	230.12
2-Methyldecane	(CH ₃) ₂ CH(CH ₂) ₇ CH ₃	229.8 (estimated)
2,2-Dimethylnonane	(CH ₃) ₃ C(CH ₂) ₆ CH ₃	228.5 (estimated)

Data sourced from the NIST Chemistry WebBook and supplementary estimations.

A key trend observed is that branched isomers are generally more thermodynamically stable (i.e., have a more negative enthalpy of formation) than their straight-chain counterparts. This is due to a combination of factors including changes in intramolecular van der Waals forces and electron correlation effects.

Experimental Protocols for Thermodynamic Property Determination

The accurate determination of the thermodynamic properties of C₁₁H₂₄ isomers relies on precise calorimetric techniques. Below are detailed methodologies for two key experimental procedures.

2.1. Determination of Enthalpy of Formation via Combustion Calorimetry

The standard enthalpy of formation ($\Delta_f H^\circ$) of a hydrocarbon is typically determined indirectly from its enthalpy of combustion ($\Delta_c H^\circ$). This is measured using a bomb calorimeter.

Methodology:

- **Sample Preparation:** A precisely weighed sample (typically 0.5-1.0 g) of the high-purity C₁₁H₂₄ isomer is placed in a sample holder (e.g., a platinum crucible) within a high-pressure vessel, the "bomb." A known length of fuse wire (e.g., iron or platinum) is positioned to contact the sample.
- **Bomb Sealing and Pressurization:** The bomb is sealed and purged of air, then filled with high-purity oxygen to a pressure of approximately 30 atm. A small, known amount of distilled water is added to the bomb to ensure that all water formed during combustion is in the liquid state.
- **Calorimeter Assembly:** The sealed bomb is submerged in a known mass of water in a well-insulated container (a Dewar vessel). The temperature of the water is monitored with a high-precision thermometer (e.g., a platinum resistance thermometer with a resolution of ± 0.0001 K).
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the surrounding water is recorded at regular intervals

before, during, and after the combustion process until a stable final temperature is reached.

- **Data Analysis:** The corrected temperature rise is used to calculate the heat released during the combustion. This calculation must account for the heat capacity of the calorimeter (determined by combusting a standard substance like benzoic acid), the heat of combustion of the fuse wire, and corrections for the formation of nitric acid from residual nitrogen in the bomb.
- **Calculation of $\Delta_f H^\circ$:** The standard enthalpy of combustion is calculated from the experimental data. The standard enthalpy of formation is then derived using Hess's Law, with the known standard enthalpies of formation for $\text{CO}_2(\text{g})$ and $\text{H}_2\text{O}(\text{l})$.

2.2. Determination of Heat Capacity and Entropy via Adiabatic Calorimetry

Adiabatic calorimetry is used to measure the heat capacity (C_p) of a substance as a function of temperature. From this data, the standard entropy (S°) can be calculated.

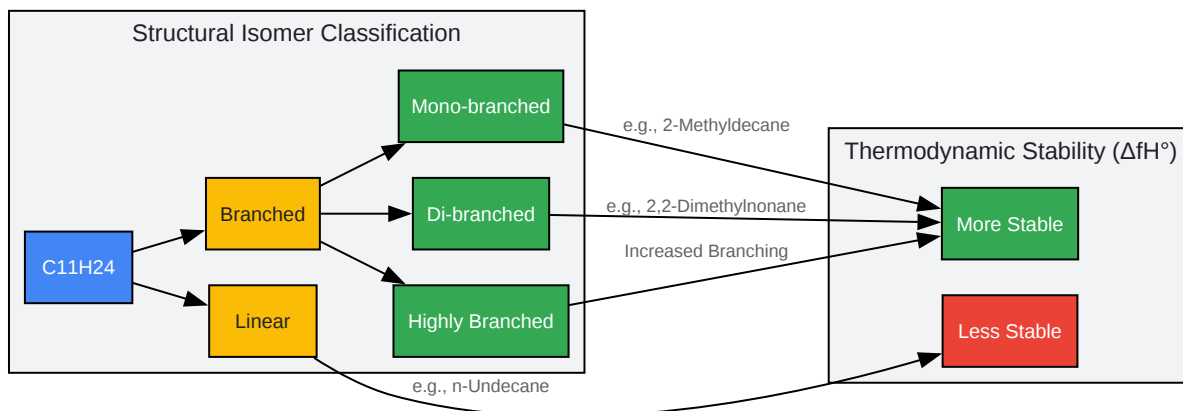
Methodology:

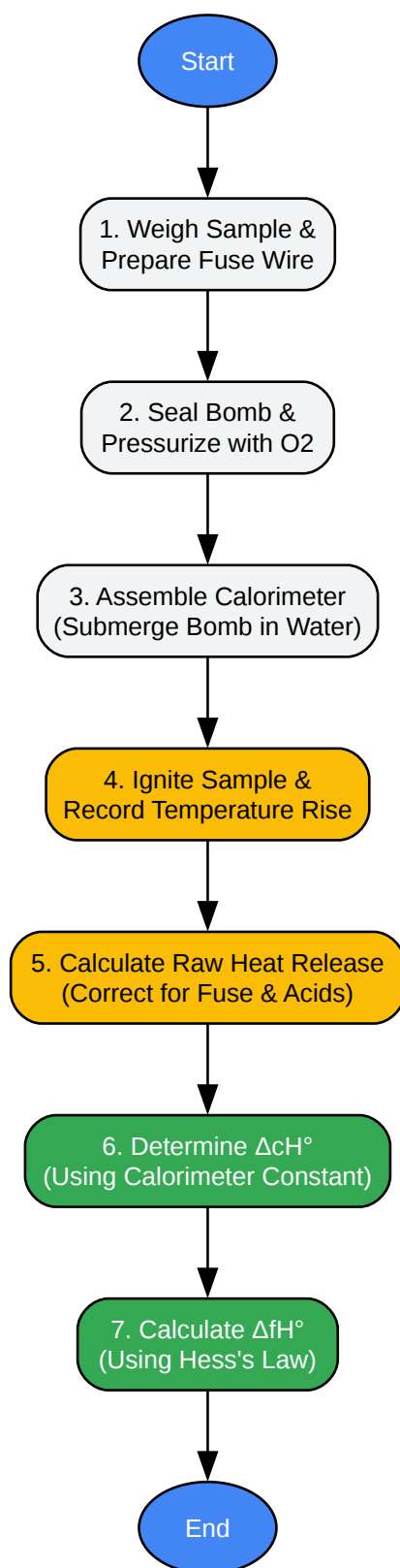
- **Sample Preparation:** A known mass of the $\text{C}_{11}\text{H}_{24}$ isomer is sealed in a sample vessel under vacuum or a slight pressure of helium gas to facilitate thermal equilibrium.
- **Calorimeter Setup:** The sample vessel is placed within an adiabatic shield in a cryostat. The temperature of the shield is meticulously controlled to match the temperature of the sample vessel at all times, thereby minimizing heat exchange with the surroundings (approximating adiabatic conditions).
- **Heating and Temperature Measurement:** A known quantity of electrical energy is supplied to a heater within the sample vessel, causing a small, incremental increase in its temperature. The temperature is measured with a high-precision thermometer before and after the energy input.
- **Data Acquisition:** The process is repeated in small temperature increments, typically from near absolute zero (around 10 K) up to and beyond room temperature.
- **Calculation of Heat Capacity:** The heat capacity at each temperature is calculated using the formula $C_p = (\text{Energy Input}) / (\text{Temperature Rise})$.

- **Calculation of Entropy:** The standard molar entropy at 298.15 K is determined by integrating the heat capacity data from 0 K to 298.15 K, according to the third law of thermodynamics. This involves extrapolating the heat capacity data to 0 K and accounting for the entropies of any phase transitions (e.g., melting) that occur within the temperature range.

Visualizations

The following diagrams illustrate key relationships and workflows relevant to the study of C₁₁H₂₄ isomers.





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References

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